

# "Methylaminoacetaldehyde dimethyl acetal" molecular weight and formula

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## Compound of Interest

Compound Name:	Methylaminoacetaldehyde dimethyl acetal
Cat. No.:	B117271

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## Technical Data for Methylaminoacetaldehyde Dimethyl Acetal

### Introduction

This document provides core technical specifications for **Methylaminoacetaldehyde dimethyl acetal**, a chemical compound utilized in various organic synthesis applications. The data presented is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

### Chemical Identity and Properties

**Methylaminoacetaldehyde dimethyl acetal**, also known as 2,2-dimethoxy-N-methylethanamine, is a key intermediate in the synthesis of more complex molecules.<sup>[1]</sup> Its fundamental molecular properties are summarized below.

Identifier	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>13</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	119.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	122-07-6	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	1,1-Dimethoxy-2-methylaminoethane, 2,2-Dimethoxy-N-methylethylamine	<a href="#">[2]</a>

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## References

- 1. Buy Methylaminoacetaldehyde dimethyl acetal | 122-07-6 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. 2,2-Dimethoxyethylmethylamine | C<sub>5</sub>H<sub>13</sub>NO<sub>2</sub> | CID 8503 - PubChem [pubchem.ncbi.nlm.nih.gov]
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